

# Application of Deshydroxyethoxy Ticagrelor-d7 in Pharmacokinetic Studies

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Compound of Interest		
Compound Name:	Deshydroxyethoxy Ticagrelor-d7	
Cat. No.:	B12414009	Get Quote

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#### Introduction

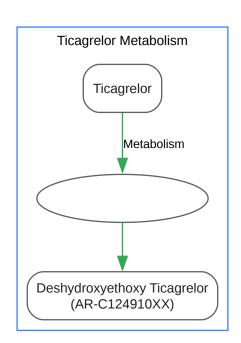
Deshydroxyethoxy Ticagrelor-d7 is the deuterium-labeled stable isotope of Deshydroxyethoxy Ticagrelor (AR-C124910XX), the major and active metabolite of the antiplatelet drug, Ticagrelor. In pharmacokinetic (PK) studies, the precise quantification of a drug and its metabolites in biological matrices is crucial. Stable isotope-labeled internal standards are the gold standard for quantitative bioanalysis using mass spectrometry.

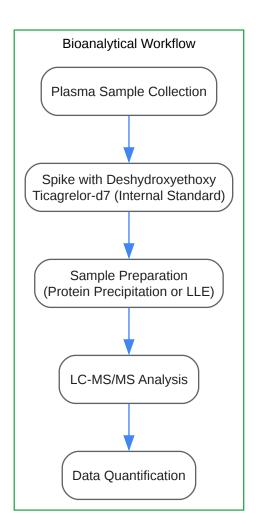
Deshydroxyethoxy Ticagrelor-d7, with its near-identical physicochemical properties to the unlabeled analyte, co-elutes chromatographically and experiences similar ionization efficiency and matrix effects. This allows for highly accurate and precise quantification by correcting for variability during sample preparation and analysis.

This document provides detailed application notes and protocols for the use of **Deshydroxyethoxy Ticagrelor-d7** as an internal standard in pharmacokinetic studies of Ticagrelor, focusing on its quantification alongside the parent drug in plasma samples using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

## Signaling Pathways and Experimental Workflows







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 To cite this document: BenchChem. [Application of Deshydroxyethoxy Ticagrelor-d7 in Pharmacokinetic Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12414009#application-of-deshydroxyethoxy-ticagrelor-d7-in-pharmacokinetic-studies]

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